comparative potency of 3-(4-fluorophenyl)-5-methyl-1H-pyrazole vs Celecoxib

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Compound of Interest

Compound Name:	*3-(4-fluorophenyl)-5-methyl-1H-pyrazole*
CAS No.:	*948293-38-7*
Cat. No.:	*B7779754*

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This guide provides a rigorous technical comparison between the established drug Celecoxib and the chemical scaffold **3-(4-fluorophenyl)-5-methyl-1H-pyrazole**.

Executive Summary

In the context of Cyclooxygenase-2 (COX-2) inhibition, Celecoxib is the superior agent, exhibiting nanomolar potency (

) and high selectivity.

3-(4-fluorophenyl)-5-methyl-1H-pyrazole (CAS: 948293-38-7) is primarily a chemical intermediate or pharmacophore scaffold. It lacks the critical

-sulfonamidophenyl moiety required for deep insertion into the COX-2 hydrophilic side pocket (Arg513/His90). Consequently, it displays negligible to weak inhibitory potency against COX-2 compared to Celecoxib. Its utility lies in fragment-based drug design or as a precursor for synthesizing more complex pyrazole-based inhibitors.

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Chemical Identity & Structural Pharmacophore

To understand the potency disparity, one must analyze the structural pharmacophore.[1] Celecoxib belongs to the diarylheterocycle class (specifically, tricyclic coxibs), whereas the comparator is a mono-aryl pyrazole.

Feature	Celecoxib	3-(4-fluorophenyl)-5-methyl-1H-pyrazole
CAS Number	169590-42-5	948293-38-7
Molecular Weight	381.37 g/mol	176.19 g/mol
Core Structure	1,5-Diarylpyrazole	3(5)-Aryl-5(3)-methyl-1H-pyrazole
Key Pharmacophore	-Sulfonamidophenyl (COX-2 Selectivity)	Absent (Unsubstituted NH)
C5 Substituent	4-Methylphenyl (Tolyl)	Methyl
C3 Substituent	Trifluoromethyl ( )	4-Fluorophenyl

Structural Visualization (SAR Analysis)

The following diagram illustrates the structural relationship. Note how the user's compound (Node A) represents only a fragment of the necessary binding architecture found in Celecoxib (Node B).

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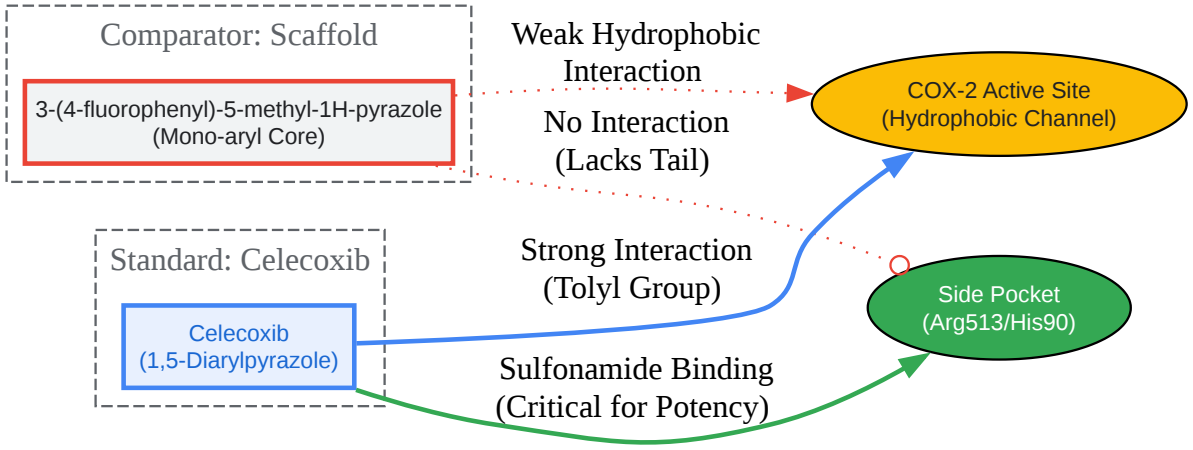

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Figure 1: Structural Activity Relationship (SAR) demonstrating the lack of the selectivity-determining moiety in the comparator compound.

Comparative Potency & Mechanism

Celecoxib: The Gold Standard

Celecoxib acts by blocking the cyclooxygenase channel. Its potency stems from a "slow-tight" binding mechanism:

- Selectivity: The sulfonamide group (

) binds to a hydrophilic side pocket present in COX-2 but blocked by Isoleucine-523 in COX-1.

- Potency: The trifluoromethyl and tolyl groups lock the molecule into the hydrophobic channel. [1]

- COX-2

  :0.04 – 0.06 µM (Assay dependent) [1].

- Selectivity Ratio (COX-1/COX-2): >300.[2]

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3-(4-fluorophenyl)-5-methyl-1H-pyrazole: The Scaffold

This compound lacks the

-substitution. In aqueous solution, it exists in tautomeric equilibrium (1H-pyrazole).

- Predicted Potency:

  (Essentially inactive as a specific COX-2 inhibitor).

- Reasoning: Without the rigid 1,5-diaryl arrangement and the sulfonamide anchor, the molecule cannot stabilize the COX-2 active site conformation. It functions primarily as a chemical building block (precursor) for synthesizing 1,5-diarylpyrazoles or as a weak inhibitor of other enzymes (e.g., Alcohol Dehydrogenase or p38 MAPK fragments) [2].

Experimental Validation Protocols

To empirically verify the potency difference, use the following Colorimetric COX Inhibitor Screening Assay. This self-validating protocol ensures data integrity.

Protocol: COX-2 Inhibition Assay (Peroxidase Activity)

Objective: Quantify the

of both compounds by monitoring the oxidation of TMPD during the reduction of

to

.

Reagents:

- Purified recombinant human COX-2 enzyme.
- Heme (Cofactor).
- Arachidonic Acid (Substrate).
- Colorimetric Substrate: TMPD (N,N,N',N'-tetramethyl-p-phenylenediamine).

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- Vehicle: DMSO (Final concentration <1%).

Workflow:

- Preparation: Dissolve Celecoxib and **3-(4-fluorophenyl)-5-methyl-1H-pyrazole** in DMSO to 10 mM stock. Perform 1:10 serial dilutions (Range: 0.01 nM to 100 µM).
- Incubation (Background Check): In a 96-well plate, add Assay Buffer (Tris-HCl, pH 8.0) and Heme. Add 10 µL of inhibitor dilution.[1]
  - Control A: No Enzyme (Background).
  - Control B: Solvent only (100% Activity).
- Enzyme Addition: Add COX-2 enzyme to all wells except Control A. Incubate for 10 min at 25°C to allow inhibitor binding.
- Reaction Initiation: Add Arachidonic Acid and TMPD solution simultaneously.
- Measurement: Monitor absorbance at 590 nm for 5 minutes (kinetic mode).
- Calculation:

  Fit data to a sigmoidal dose-response curve (4-parameter logistic) to determine

  .

Synthesis & Pathway Context

The user's compound often appears in literature not as a final drug, but as an intermediate in the synthesis of "Coxib" analogs or p38 inhibitors.[1]

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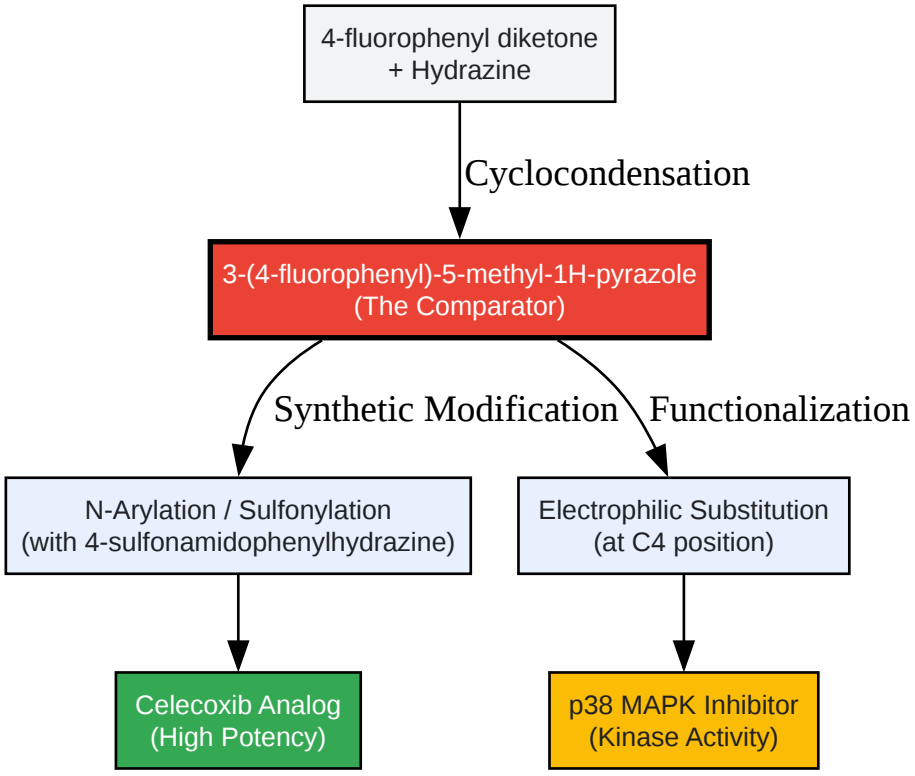

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Figure 2: The chemical lineage showing the comparator as a precursor to potent bioactive molecules.

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